

Cyclopentylbenzene: A Versatile and Sustainable Solvent for Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Cyclopentylbenzene**

Cat. No.: **B1606350**

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Cyclopentylbenzene (CPB) is an emerging aromatic hydrocarbon solvent that offers a compelling combination of desirable physical properties and a favorable environmental, health, and safety (EHS) profile. Its high boiling point, low freezing point, and hydrophobicity make it a suitable replacement for traditional solvents like toluene, xylene, and tetrahydrofuran (THF) in a wide range of organic reactions. This document provides detailed application notes and experimental protocols for the use of **Cyclopentylbenzene** in several key synthetic transformations.

Physical and Safety Properties of Cyclopentylbenzene

Cyclopentylbenzene's physical properties make it an attractive process solvent. Its high boiling point allows for a wide range of reaction temperatures, while its low freezing point is advantageous for low-temperature processes. Its hydrophobic nature facilitates straightforward workups and product isolation.

Property	Value	Reference
CAS Number	700-88-9	[1]
Molecular Formula	C ₁₁ H ₁₄	[1]
Molecular Weight	146.23 g/mol	[1]
Boiling Point	216 °C	
Melting Point	-45 °C	
Density	0.948 g/mL	
Flash Point	79 °C	
Solubility in Water	Insoluble	

Safety Profile: **Cyclopentylbenzene** is considered to have a better safety profile than many traditional aromatic solvents. It is not classified as a carcinogen, mutagen, or reproductive toxin. However, as with all chemicals, appropriate personal protective equipment (PPE) should be used, and work should be conducted in a well-ventilated fume hood.

Applications in Organic Synthesis

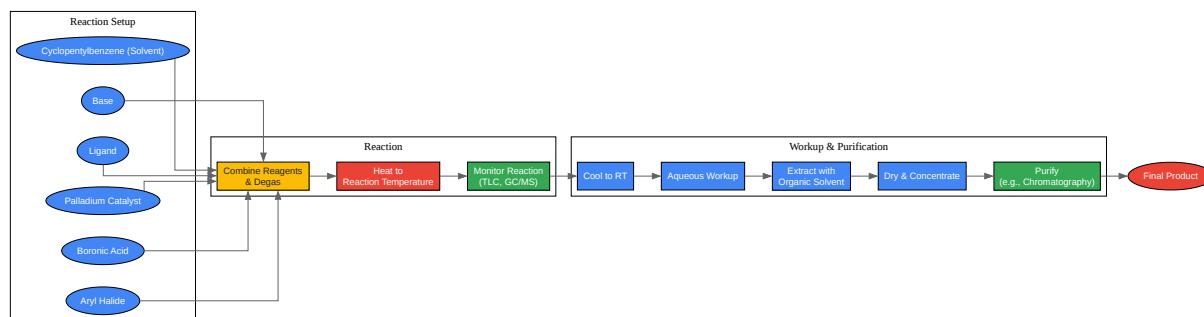
Cyclopentylbenzene has demonstrated excellent performance as a solvent in a variety of important organic reactions, including palladium-catalyzed cross-coupling reactions, Grignard reactions, and Friedel-Crafts reactions.

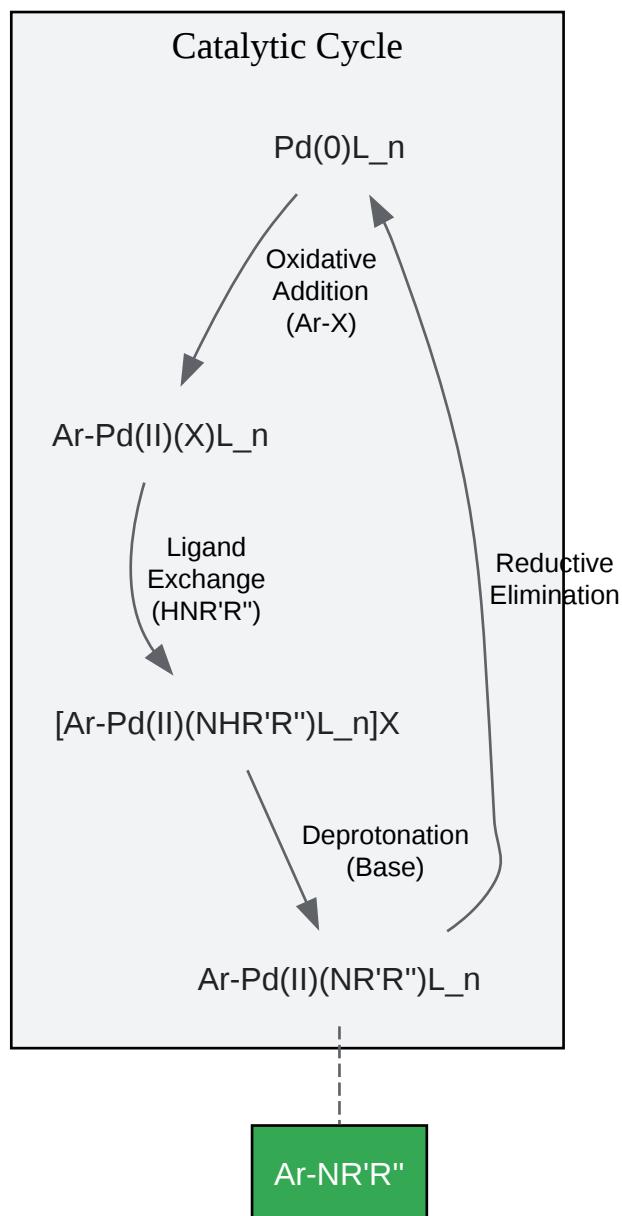
Palladium-Catalyzed Cross-Coupling Reactions

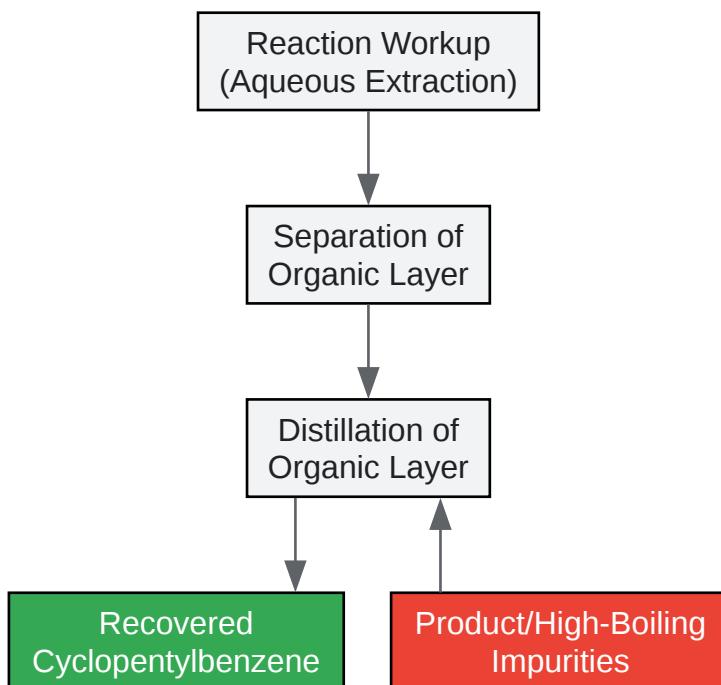
Cyclopentylbenzene is a suitable solvent for various palladium-catalyzed cross-coupling reactions, which are fundamental transformations in modern organic synthesis. Its high boiling point is particularly advantageous for reactions requiring elevated temperatures.

The Suzuki-Miyaura coupling is a versatile method for the formation of carbon-carbon bonds. While specific data for **Cyclopentylbenzene** is emerging, its properties are comparable to other green solvents like cyclopentyl methyl ether (CPME) which have shown excellent performance.

Logical Workflow for a Suzuki-Miyaura Coupling Reaction:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclopentylbenzene | C11H14 | CID 136538 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cyclopentylbenzene: A Versatile and Sustainable Solvent for Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1606350#cyclopentylbenzene-as-a-solvent-for-organic-reactions>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com